

dealing with the lachrymatory effects of 4-Chlorophenyl isocyanate

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Compound of Interest

Compound Name: 4-Chlorophenyl isocyanate

Cat. No.: B047164

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Technical Support Center: 4-Chlorophenyl Isocyanate

This technical support center provides guidance for researchers, scientists, and drug development professionals on safely handling **4-Chlorophenyl isocyanate** and mitigating its lachrymatory effects.

Frequently Asked Questions (FAQs)

Q1: What is **4-Chlorophenyl isocyanate** and why is it a concern?

A1: **4-Chlorophenyl isocyanate** (CAS No. 104-12-1) is a chemical intermediate used in the manufacturing of pharmaceuticals, herbicides, and pesticides.^[1] It is a lachrymator, a substance that irritates the eyes and causes tearing.^{[2][3]} It is classified as toxic if swallowed and fatal if inhaled.^[4] Exposure can cause severe eye and skin irritation, respiratory sensitization, and potential lung damage.^{[2][3]}

Q2: What are the immediate symptoms of exposure to **4-Chlorophenyl isocyanate**?

A2: Exposure can lead to a burning sensation in the eyes, redness, tearing, inflammation, and possible corneal injury.^{[2][3]} Inhalation may cause respiratory tract irritation, and skin contact can result in irritation and sensitization, which is an allergic reaction upon re-exposure.^{[2][3]}

Q3: What personal protective equipment (PPE) is required when handling this chemical?

A3: Appropriate PPE includes chemical splash goggles, protective gloves, and protective clothing to prevent skin exposure.[\[2\]](#) A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if ventilation is inadequate or if irritation is experienced.[\[5\]](#) All handling should be performed in a chemical fume hood.[\[6\]](#)

Q4: How should **4-Chlorophenyl isocyanate** be stored?

A4: It should be stored in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as water, acids, strong oxidizing agents, strong bases, alcohols, and amines.[\[2\]](#)[\[4\]](#)[\[7\]](#) It is moisture-sensitive and can react with water to produce carbon dioxide, which can lead to container pressurization and potential rupture.[\[2\]](#)

Q5: What is the proper procedure for disposing of **4-Chlorophenyl isocyanate** waste?

A5: Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Uncleaned containers should be handled as the product itself. For spills, the material should be collected and neutralized with a suitable decontamination solution before disposal.[\[8\]](#)

Troubleshooting Guides

Issue: Accidental Eye Exposure

Symptoms: Burning sensation, redness, excessive tearing, inflammation.[\[2\]](#)[\[3\]](#)

Immediate Actions:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#)
- Remove contact lenses if present and easy to do so.
- Seek immediate medical attention.[\[2\]](#)[\[3\]](#)

Issue: Accidental Skin Contact

Symptoms: Skin irritation, redness. May cause an allergic skin reaction upon re-exposure.[\[2\]](#)[\[3\]](#)

Immediate Actions:

- Immediately flush the skin with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[3]
- Get medical aid if irritation or other symptoms occur.[2]
- Wash contaminated clothing before reuse.[3]

Issue: Inhalation of Vapors or Dust

Symptoms: Respiratory tract irritation.[3] High concentrations can affect mucous membranes and may lead to serious respiratory issues.[3]

Immediate Actions:

- Remove the individual to fresh air immediately.[3]
- If breathing is difficult, provide oxygen.[3]
- If breathing has stopped, give artificial respiration.[3]
- Seek immediate medical attention.[3]

Issue: Small Spill of 4-Chlorophenyl Isocyanate

Immediate Actions:

- Evacuate unnecessary personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Cover the spill with a dry, inert absorbent material such as sand, vermiculite, or diatomite.[6] [8] Avoid using materials like cement powder.[8]
- Sweep or vacuum the material into a suitable, labeled disposal container. Do not fill the container more than halfway to allow for any gas expansion.[2][8]
- Do not add water directly to the isocyanate.[2]

- Decontaminate the spill area with a suitable solution.[8]

Quantitative Data

Parameter	Value	Reference
Molecular Formula	C7H4ClNO	[2]
Molecular Weight	153.57 g/mol	[2]
Appearance	White to yellow crystals or liquid	[1][9]
Melting Point	27-31 °C	[2]
Boiling Point	203-204 °C	[2]
Flash Point	90 °C (194 °F)	[2]
Vapor Pressure	0.3 mm Hg @ 20 °C	[2]
NFPA Health Rating	4 (Severe Hazard)	[2]

Experimental Protocols

Standard Handling Protocol for 4-Chlorophenyl Isocyanate

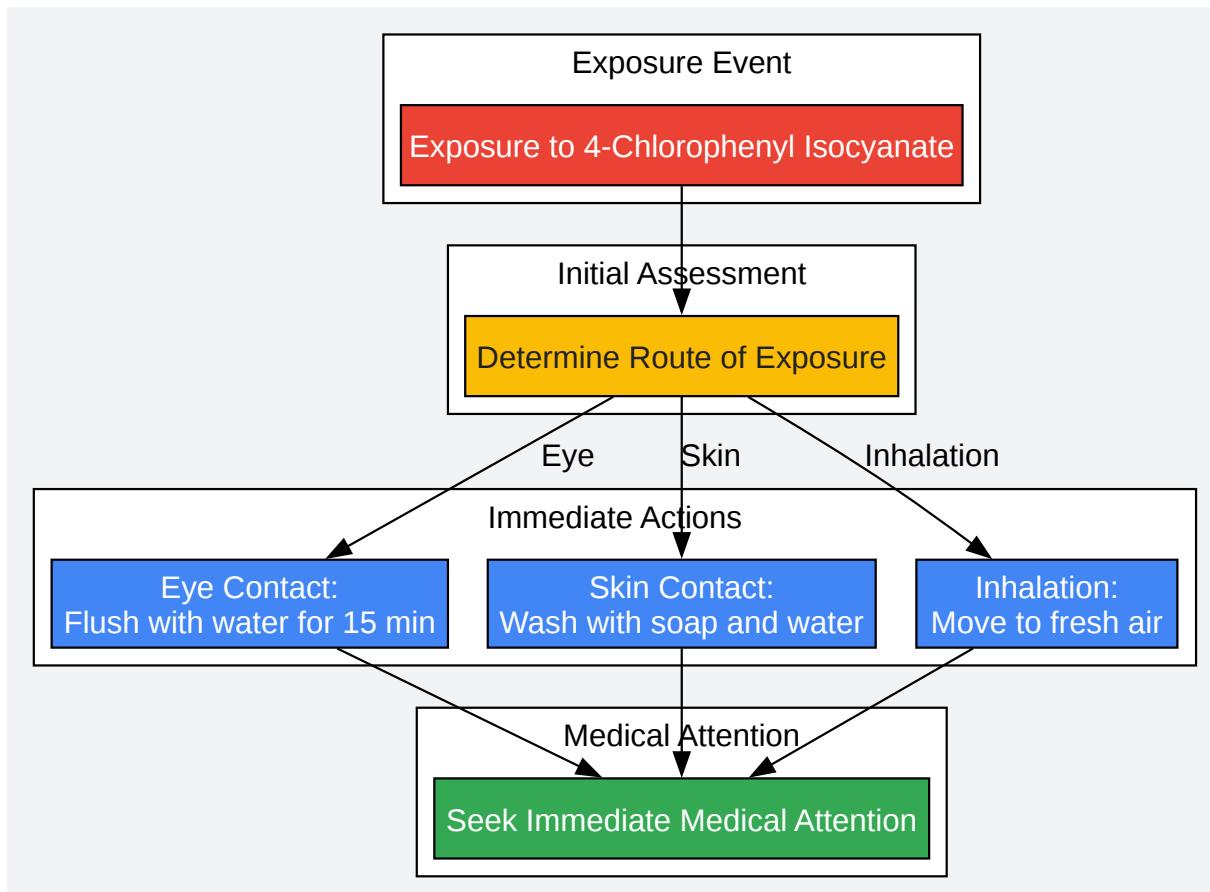
- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[2] All personnel must be trained on the hazards and proper handling procedures.
- Personal Protective Equipment (PPE): Don chemical splash goggles, appropriate gloves, and a lab coat.[2] If there is a risk of inhalation, use a NIOSH/MSHA approved respirator.[5]
- Work Area: Conduct all work in a well-ventilated chemical fume hood.[6]
- Dispensing:
 - Minimize the generation of dust.[2]
 - Carefully weigh the required amount in a tared, sealed container.

- Keep the container tightly closed when not in use.[2]
- Reaction:
 - If the reaction is exothermic, use appropriate cooling measures.
 - Be aware that isocyanates can react vigorously with compounds containing active hydrogen, such as water, alcohols, and amines.[10]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.
 - Clean all equipment used.
 - Dispose of waste according to institutional and local guidelines.

Spill Decontamination Protocol

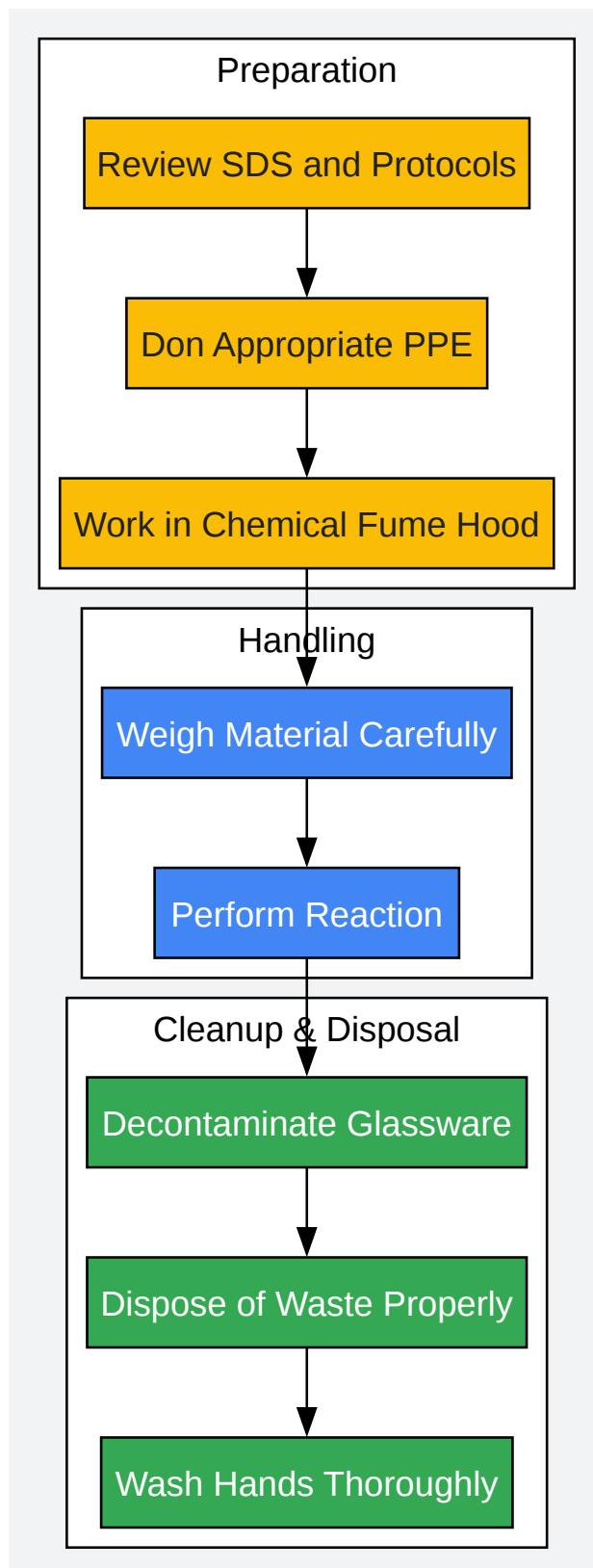
- Containment: For a small spill, contain the liquid or solid with an inert absorbent material.[8]
- Neutralization: Prepare one of the following decontamination solutions:
 - Formulation 1: 5-10% sodium carbonate, 0.2-2% liquid detergent, and water to make 100%. [8]
 - Formulation 2: 3-8% concentrated ammonia solution, 0.2-2% liquid detergent, and water to make 100%. [8]
- Application: Carefully apply the decontamination solution to the absorbed spill. The reaction may produce carbon dioxide, so do not seal the waste container tightly.[8]
- Contact Time: Allow the decontamination solution to stand for at least 10 minutes.[8]
- Cleanup: Mop up the neutralized material and place it in a properly labeled waste container.
- Ventilation: Ensure the area is well-ventilated during and after the cleanup process.[8]

Visualizations



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Caption: Workflow for responding to accidental exposure to **4-Chlorophenyl Isocyanate**.

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Caption: General workflow for safely handling **4-Chlorophenyl Isocyanate** in a laboratory setting.

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